Technical Guide: Thermal Characterization of 2,3-Difluoro-5-methylphenylboronic Acid

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Compound of Interest

Compound Name:	*2,3-Difluoro-5-methylphenylboronic acid*
CAS No.:	*934247-79-7*
Cat. No.:	*B1426986*

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Executive Summary

2,3-Difluoro-5-methylphenylboronic acid (CAS: 934247-79-7) is a specialized organoboron intermediate used primarily in Suzuki-Miyaura cross-coupling reactions for the synthesis of fluorinated biaryls in medicinal chemistry.[1]

Unlike simple organic solids, this compound exhibits complex thermal behavior due to the equilibrium between its free acid form and its cyclic trimeric anhydride (boroxine). This guide details the expected thermal transitions, stability profiles, and validated protocols for accurate characterization.

Physicochemical Profile

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Property	Specification
Chemical Name	2,3-Difluoro-5-methylphenylboronic acid
CAS Number	934247-79-7
Molecular Formula	$C_7H_7BF_2O_2$
Molecular Weight	171.94 g/mol
Physical State	White to off-white crystalline powder
Predicted Melting Point	95°C – 130°C (Decomposition/Dehydration)*
Solubility	Soluble in MeOH, DMSO, THF; sparingly soluble in water
Acidity (pKa)	~7.5 – 8.5 (Estimated for fluorinated arylboronic acids)

*Note: Boronic acids rarely exhibit a sharp, reversible melting point. The observed endotherm is often the dehydration onset (conversion to boroxine) rather than a true solid-liquid transition.

Thermal Stability & Melting Point Analysis

The "Melting Point" Paradox

Researchers often encounter conflicting melting point (MP) data for boronic acids. For **2,3-difluoro-5-methylphenylboronic acid**, the thermal transition is governed by dehydration kinetics rather than crystal lattice collapse.

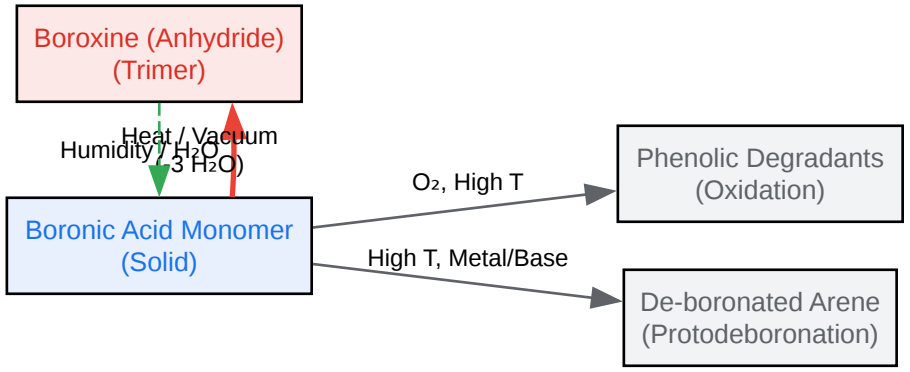
- Phase I (Ambient - 80°C): Loss of loosely bound surface water.
- Phase II (80°C - 120°C): Intramolecular and intermolecular dehydration occurs, converting the boronic acid into tris(2,3-difluoro-5-methylphenyl)boroxine. This release of water appears as a broad endotherm in DSC (Differential Scanning Calorimetry) and a mass loss step in TGA (Thermogravimetric Analysis).
- Phase III (>150°C): Melting of the anhydrous boroxine, often followed by oxidative decomposition.

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Critical Insight: If your sample melts significantly higher (>200°C) than expected, it is likely already converted to the boroxine anhydride during storage or drying.

Thermal Degradation Pathway

The following diagram illustrates the equilibrium and degradation pathways driven by thermal stress.



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Figure 1: Thermal equilibrium between boronic acid and boroxine. The forward reaction is endothermic and entropy-driven by water release.

Experimental Protocols

Validated Melting Point Determination

Standard capillary methods are often insufficient due to the release of water vapor which obscures the visual endpoint.

Methodology:

- Preparation: Dry the sample in a vacuum desiccator (P_2O_5) for 24 hours at room temperature to remove surface moisture.
- Instrument: Use a DSC (Differential Scanning Calorimeter) with a crimped but vented aluminum pan.

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- Why Vented? Sealed pans will burst due to water vapor pressure; open pans allow water to escape, showing the dehydration endotherm clearly.

- Ramp Rate: 10°C/min from 40°C to 250°C.
- Interpretation:
  - Event 1 (~90-110°C): Broad peak (Dehydration to boroxine).
  - Event 2 (>200°C): Sharp peak (Melting of the boroxine).

Purity Assessment via HPLC

Thermal stress can induce protodeboronation (loss of the $B(OH)_2$ group). Purity must be validated post-heating.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV at 254 nm.
- Note: Boronic acids can streak on silica; reverse phase is preferred.

Handling & Storage Recommendations

To maintain the stoichiometry required for Suzuki couplings, the ratio of Acid:Boroxine must be controlled.

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Condition	Recommendation	Reason
Storage Temperature	2°C – 8°C	Retards spontaneous dehydration and oxidation.
Atmosphere	Inert (Argon/Nitrogen)	Prevents atmospheric oxidation of the C-B bond.
Container	Tightly sealed glass	Avoids moisture fluctuation which shifts Acid/Boroxine ratio.
Re-Analysis	Every 6 months	Check stoichiometry via ^{1}H NMR (integration of O-H vs Ar-H).

Rehydration Protocol

If a batch has dehydrated to the boroxine (confirmed by high MP and elemental analysis), it can be reverted to the acid form for specific applications:

- Dissolve the solid in THF/Water (4:1).
- Stir at room temperature for 1 hour.
- Concentrate under reduced pressure (do not heat >40°C).
- Precipitate with hexanes.

References

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